Proper Disposal Procedures for EWP 815 (EPON™ Resin 815C)

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Compound of Interest	
Compound Name:	*EWP 815*
CAS No.:	*20231-01-0*
Cat. No.:	*B1206554*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the safe and compliant disposal of **EWP 815**, also known as EPON™ Resin 815C. Adherence to these procedures is vital to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Safety Precautions

EPON™ Resin 815C is a combustible liquid and vapor that can cause skin and eye irritation, and may cause an allergic skin reaction.[1][2] It is harmful if swallowed or in contact with skin, and toxic if inhaled.[1][2] Before handling, it is crucial to obtain special instructions and understand all safety precautions.[3][4]

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.[2][3][4]
- Eye/Face Protection: Wear eye or face protection.[2][3][4]

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- Clothing: Wear protective clothing.[2][4] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[2][3][4][5]

Quantitative Hazard Data

Hazard Classification	Description
Flammability	Combustible liquid.[1][4] Keep away from flames and hot surfaces.[3][4]
Acute Toxicity (Oral)	Harmful if swallowed.[1][2]
Acute Toxicity (Dermal)	Harmful in contact with skin.[1][2]
Acute Toxicity (Inhalation)	Toxic if inhaled.[1]
Skin Corrosion/Irritation	Causes skin irritation.[2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[2]
Skin Sensitization	May cause an allergic skin reaction.[2]

Step-by-Step Disposal Protocol

The disposal of **EWP 815** (EPON™ Resin 815C) and its containers must be carried out in accordance with all local, regional, national, and international regulations.[3][4]

1. Waste Collection:

- Collect waste **EWP 815** in a designated, compatible, and properly labeled waste container.
- The container should be kept tightly closed when not in use.[1]
- Store the waste container in a locked, cool, and well-ventilated area.[3][4]

2. Spill Management:

- In the event of a spill, immediately shut off all ignition sources.[1][3]
- Ventilate the area and wear appropriate PPE, including a respirator if ventilation is inadequate.[1][3]

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- Prevent the spilled material from entering sewers, waterways, soil, or drains.[1]
- Absorb the spill with an inert material (e.g., sand, earth) and place it into a suitable container for disposal.

3. Decontamination of Labware:

- Decontaminate any labware that has come into contact with **EWP 815** by washing it thoroughly.
- Collect the cleaning solutions as hazardous waste.

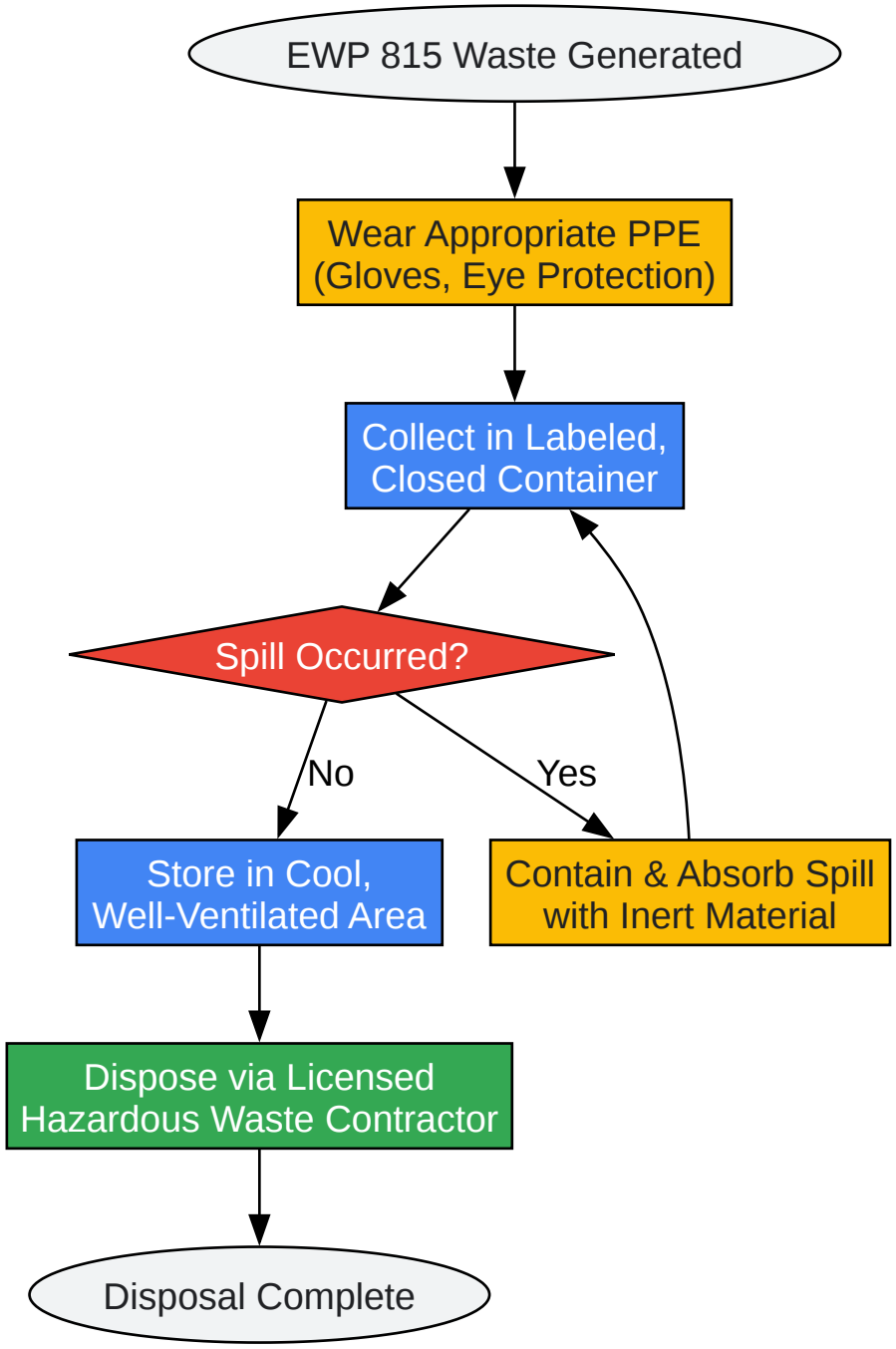
4. Final Disposal:

- Dispose of the waste container through a licensed hazardous waste disposal company.
- Do not dispose of **EWP 815** down the drain or in the regular trash.
- Empty containers may retain product residue and can be hazardous.[4] Treat empty containers as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **EWP 815**.

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Caption: Workflow for the safe disposal of **EWP 815** waste.

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References

- 1. alpharesources.com [alpharesources.com]
- 2. itwperformancepolymers.com [itwperformancepolymers.com]
- 3. miller-stephenson.com [miller-stephenson.com]
- 4. miller-stephenson.com [miller-stephenson.com]
- 5. cdn11.bigcommerce.com [cdn11.bigcommerce.com]

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